

Proper Disposal of HMN-154: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Hmn 154*

Cat. No.: *B1673315*

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For Immediate Reference: HMN-154 is a benzenesulfonamide anticancer compound intended for research use only. Due to its potential hazards, including possible harm if inhaled, ingested, or absorbed through the skin, and its largely uninvestigated toxicological properties, it must be handled and disposed of as hazardous chemical waste.^[1] Adherence to federal, state, and local regulations is mandatory.

This document provides essential safety and logistical information for the proper disposal of HMN-154, a compound used in laboratory research. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining compliance with environmental regulations.

Chemical and Physical Properties of HMN-154

A clear understanding of the chemical's properties is fundamental to safe handling and disposal.

Property	Value
Chemical Formula	C ₂₀ H ₁₈ N ₂ O ₃ S[2][3][4][5]
Molecular Weight	366.43 g/mol [2][4]
Appearance	Solid powder[5]
Solubility	Soluble in DMSO[5]
Storage	Store at -20°C for long-term storage (months to years) and at 0-4°C for short-term storage (days to weeks).[5]

Immediate Safety and Handling Precautions

Prior to handling HMN-154 for any purpose, including disposal, the following personal protective equipment (PPE) should be worn:

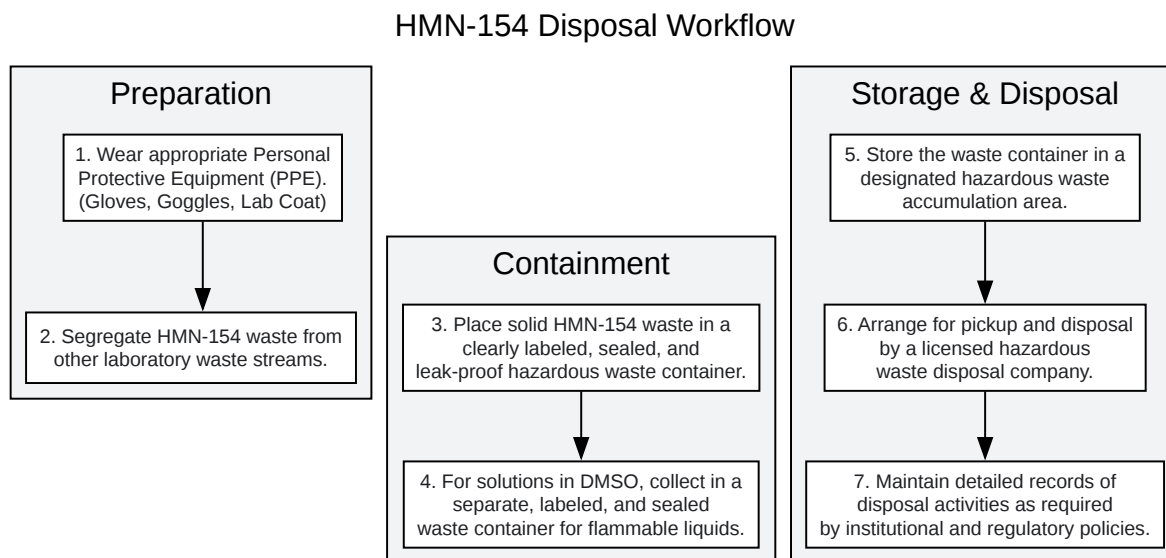
- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: Use a NIOSH (US) or CEN (EU) approved respirator, particularly in poorly ventilated areas.[1]
- Skin Protection: A lab coat or other protective clothing should be worn.

In case of exposure, follow these first-aid measures:

- After Inhalation: Move the individual to fresh air.
- After Skin Contact: Wash the affected area thoroughly with soap and water.[1]
- After Eye Contact: Flush the eyes with water as a precaution.[1]
- After Ingestion: Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1]

Step-by-Step Disposal Procedure for HMN-154

The proper disposal of HMN-154 is critical to prevent environmental contamination and ensure a safe laboratory environment. The following workflow outlines the necessary steps.



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Caption: Workflow for the safe disposal of HMN-154.

Important Considerations:

- Do not dispose of HMN-154 down the drain or in regular trash.[1]
- Empty Containers: Empty containers that held HMN-154 should also be treated as hazardous waste and disposed of accordingly.
- Spills: In the event of a spill, avoid breathing vapors or dust. Absorb the spill with an inert material and place it in a suitable, closed container for disposal.[1]

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of HMN-154, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific safety and disposal protocols in conjunction with this guidance.

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